

# Independent Scrutiny of Celangulatin D's Published Structure: A Comparative Guide

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## Compound of Interest

Compound Name: *Celangulatin D*

Cat. No.: B12380165

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**Abstract:** This guide provides a comparative analysis of the published structure of **Celangulatin D**, a sesquiterpene polyol ester isolated from *Celastrus angulatus*. The initial structural elucidation was reported in 2007, based on spectroscopic methods. This document summarizes the available data and critically assesses the status of its independent verification. To date, a thorough review of scientific literature reveals no subsequent total synthesis or structural revision studies, highlighting a significant gap in the independent confirmation of the proposed molecular architecture. This guide is intended for researchers in natural product chemistry, pharmacology, and drug development who are interested in the chemistry and biological activity of  $\beta$ -dihydroagarofuran sesquiterpenoids.

## Introduction

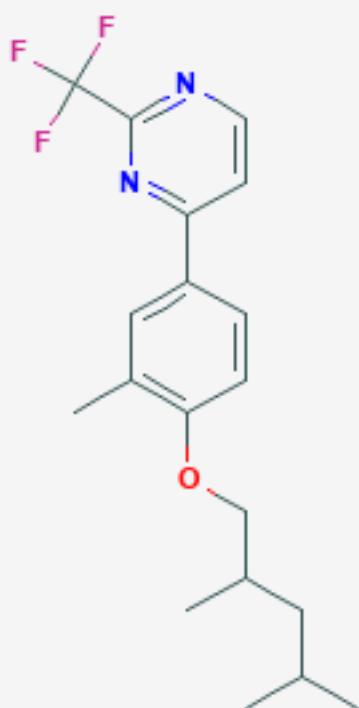
**Celangulatin D** is a member of the  $\beta$ -dihydroagarofuran family of sesquiterpenoids, a class of natural products known for their complex structures and diverse biological activities, including insecticidal and antitumor properties.<sup>[1][2]</sup> The structure of **Celangulatin D** was first described in 2007 as one of four new insecticidal sesquiterpene esters isolated from the root bark of *Celastrus angulatus*.<sup>[3]</sup> The elucidation of its complex polyoxygenated and highly esterified structure was based primarily on mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.<sup>[3]</sup>

An independent verification of a natural product's structure, typically achieved through total synthesis or X-ray crystallography by an unrelated research group, is a cornerstone of chemical science. It serves to confirm the proposed connectivity and stereochemistry, providing a solid foundation for future research, including structure-activity relationship (SAR) studies and the development of synthetic analogs. This guide examines the current standing of **Celangulatin D**'s structural verification.

## Originally Proposed Structure of Celangulatin D

The initially reported structure of **Celangulatin D** is presented in Figure 1. It features a  $\beta$ -dihydroagarofuran core, which is a tricyclic system comprising a trans-decalin and a tetrahydrofuran ring.<sup>[4]</sup> The core is extensively decorated with various ester functional groups.

Chemical Formula: C<sub>31</sub>H<sub>36</sub>O<sub>15</sub> CAS Number: 1000784-45-1



**Figure 1.** Proposed chemical structure of **Celangulatin D**.

## Comparative Analysis of Structural Data

A comprehensive literature search indicates that the originally published spectroscopic data for **Celangulatin D** remains the sole source of structural information. There are no published independent total syntheses or structural revisions of **Celangulatin D**. This section summarizes the types of data used for the initial structure elucidation and highlights the absence of comparative data from independent sources.

Table 1: Summary of Spectroscopic Data for the Structural Elucidation of **Celangulatin D**

Data Type	Original Publication (Ji et al., 2007)	Independent Verification Data
<sup>1</sup> H NMR	Data reported, but specific chemical shifts and coupling constants are not available in the public domain.	Not Available
<sup>13</sup> C NMR	Data reported, but specific chemical shifts are not available in the public domain.	Not Available
2D NMR (COSY, HMBC, etc.)	Utilized for establishing connectivity, as stated in the publication abstract. <sup>[3]</sup>	Not Available
Mass Spectrometry (MS)	Used for molecular formula determination. <sup>[3]</sup>	Not Available
X-ray Crystallography	Not reported.	Not Available

## Experimental Protocols

The experimental protocols for the isolation and initial structure determination of **Celangulatin D** are described in the original 2007 publication in Natural Product Research. The general workflow, typical for natural product isolation, is outlined below.

**Isolation and Purification:** The root bark of *Celastrus angulatus* was extracted with a low-polar solvent (toluene) followed by bioassay-guided fractionation.<sup>[3]</sup> This process involves separating the crude extract into fractions and testing each for insecticidal activity to guide the isolation of the active compounds. Final purification of **Celangulatin D** was likely achieved using

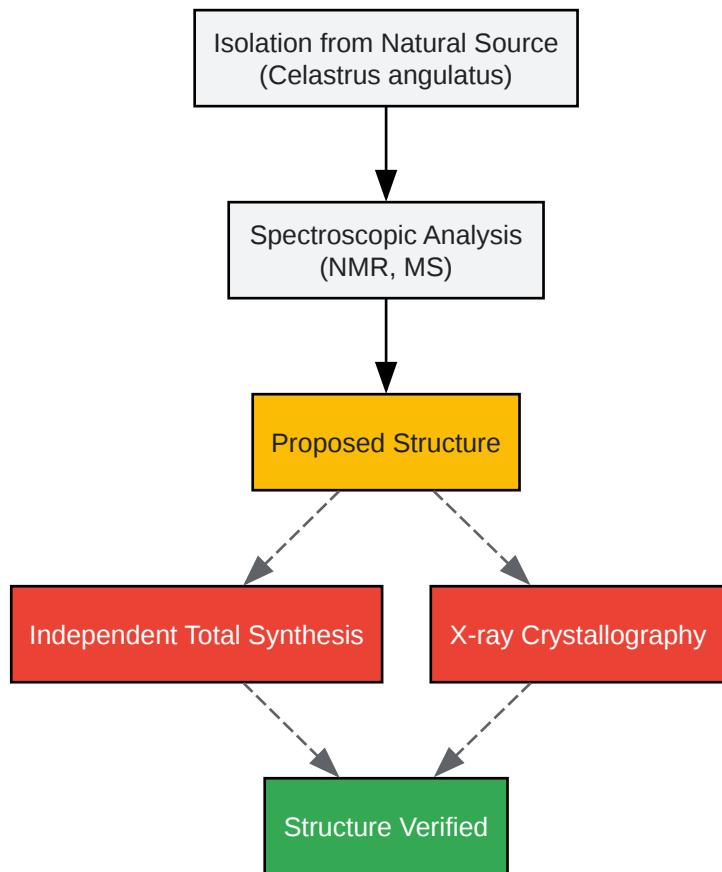
chromatographic techniques such as column chromatography and High-Performance Liquid Chromatography (HPLC).

**Structure Elucidation:** The molecular formula was determined using High-Resolution Mass Spectrometry (HRMS). The connectivity of the atoms and the stereochemistry of the molecule were established through a combination of one-dimensional ( $^1\text{H}$  and  $^{13}\text{C}$ ) and two-dimensional NMR experiments, including Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC).

## Visualization of the Scientific Workflow

The following diagrams illustrate the logical flow of the structural verification process for a natural product and the current status for **Celangulatin D**.

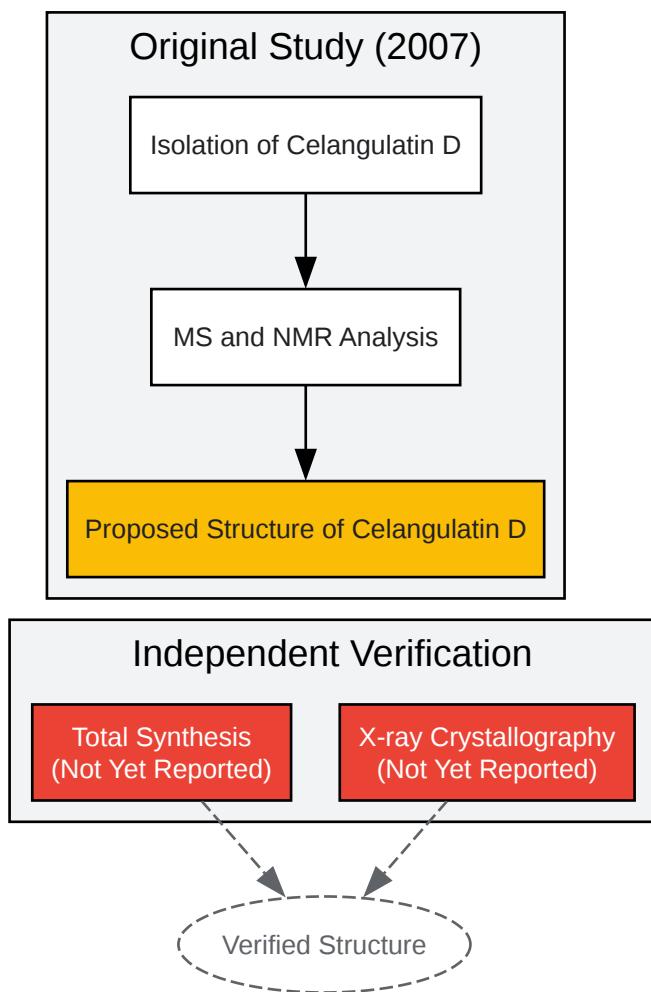
Workflow for Natural Product Structure Verification



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Caption: General workflow for the verification of a natural product's structure.

## Current Status of Celangulatin D Structure Verification

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Caption: The structural verification of **Celangulatin D** remains incomplete.

## Conclusion and Future Perspectives

The structure of **Celangulatin D**, as proposed in 2007, is based on sound spectroscopic evidence. However, the absence of an independent total synthesis or single-crystal X-ray analysis means that the structure has not yet been rigorously verified by the broader scientific community. The total synthesis of complex natural products like **Celangulatin D** is a challenging endeavor but is crucial for confirming the proposed structure and for providing material for further biological evaluation.

Researchers interested in the insecticidal properties of **Celangulatin D** and its analogs should be aware that the currently accepted structure is yet to be independently confirmed. A future total synthesis would not only validate the proposed structure but could also open avenues for the synthesis of simplified and more potent analogs. Such studies would be of high value to the fields of medicinal chemistry and agricultural science.

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